

Personal protective equipment for handling Cyclopropylboronic acid pinacol ester

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Compound of Interest

Compound Name: *Cyclopropylboronic acid pinacol ester*

Cat. No.: *B144988*

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Essential Safety and Handling Guide for Cyclopropylboronic Acid Pinacol Ester

For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents like **Cyclopropylboronic acid pinacol ester** are paramount. This guide provides immediate, essential safety protocols and logistical information to ensure operational integrity and personnel safety in the laboratory.

Chemical Identifier:

- CAS Number: 126689-01-8
- Molecular Formula: C₉H₁₇BO₂
- Synonyms: 2-Cyclopropyl-4,4,5,5-tetramethyl-1,3,2-dioxaborolane

Hazard Identification and Personal Protective Equipment (PPE)

Cyclopropylboronic acid pinacol ester is a flammable liquid and vapor that can cause skin and eye irritation, and may lead to respiratory irritation.[\[1\]](#)[\[2\]](#) Adherence to strict PPE protocols is mandatory to mitigate these risks.

Table 1: Hazard Summary

Hazard Type	GHS Classification	Precautionary Statement
Physical Hazard	Flammable Liquid 3 (H226)	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. [1]
Health Hazard	Skin Irritation 2 (H315)	P280: Wear protective gloves/protective clothing/eye protection/face protection. [1] [2]
Eye Irritation 2 (H319)		P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [3]
Specific target organ toxicity — Single exposure 3 (H335)		P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] [2]

Table 2: Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield. ^[4]	Protects against splashes and vapors that can cause serious eye irritation. ^[1]
Hand Protection	Nitrile or neoprene gloves. Consider double gloving. ^{[1][4]}	Provides a barrier against skin contact, which can cause irritation. ^[1]
Body Protection	Flame retardant antistatic protective clothing. A lab coat that fully covers the arms and is fastened in the front. ^[4]	Protects skin from accidental splashes and minimizes the risk of ignition.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate filter (e.g., N95 dust mask or ABEK (EN14387) respirator filter). ^{[4][5]}	Prevents inhalation of vapors that can cause respiratory tract irritation. ^[1]
Footwear	Closed-toe shoes. ^[4]	Protects feet from spills.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety and environmental compliance. The following protocols provide step-by-step guidance for the operational lifecycle of **Cyclopropylboronic acid pinacol ester**.

Experimental Protocol: Safe Handling and Storage

- Preparation:
 - Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.

- Work should be conducted in a certified chemical fume hood to minimize inhalation exposure.[4]
- Gather all necessary PPE as specified in Table 2 and inspect for integrity.
- Ensure all containers are properly labeled.
- Handling:
 - Ground and bond all containers and receiving equipment to prevent static discharge, a potential ignition source.
 - Use only non-sparking tools and explosion-proof electrical equipment.[2]
 - Avoid contact with skin, eyes, and clothing.[5]
 - Do not eat, drink, or smoke in the handling area.[2][5]
 - Keep the container tightly closed when not in use.
- Storage:
 - Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[5]
 - Keep the container tightly closed to protect from moisture, as the product is moisture-sensitive.[2]
 - Store in a designated flammables area.[2] For long-term storage, refrigeration is recommended to maintain product quality.[2]
 - Incompatible materials to avoid in storage include strong oxidizing agents.[2]

Experimental Protocol: Spill and Emergency Procedures

- Minor Spill Cleanup:
 - Alert others in the immediate area.

- Wearing appropriate PPE, contain the spill with an inert absorbent material such as vermiculite, sand, or "Chemizorb®". Do not use combustible materials like paper towels.[3]
- Use non-sparking tools to scoop up the absorbed material into a suitable, sealed container for disposal.[2]
- Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.[1]

- First Aid Measures:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[1]
 - Skin Contact: Take off immediately all contaminated clothing. Wash off with plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.[1][2]
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[1][2]
 - Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Call a physician or poison control center immediately.[1][5]

Experimental Protocol: Waste Disposal

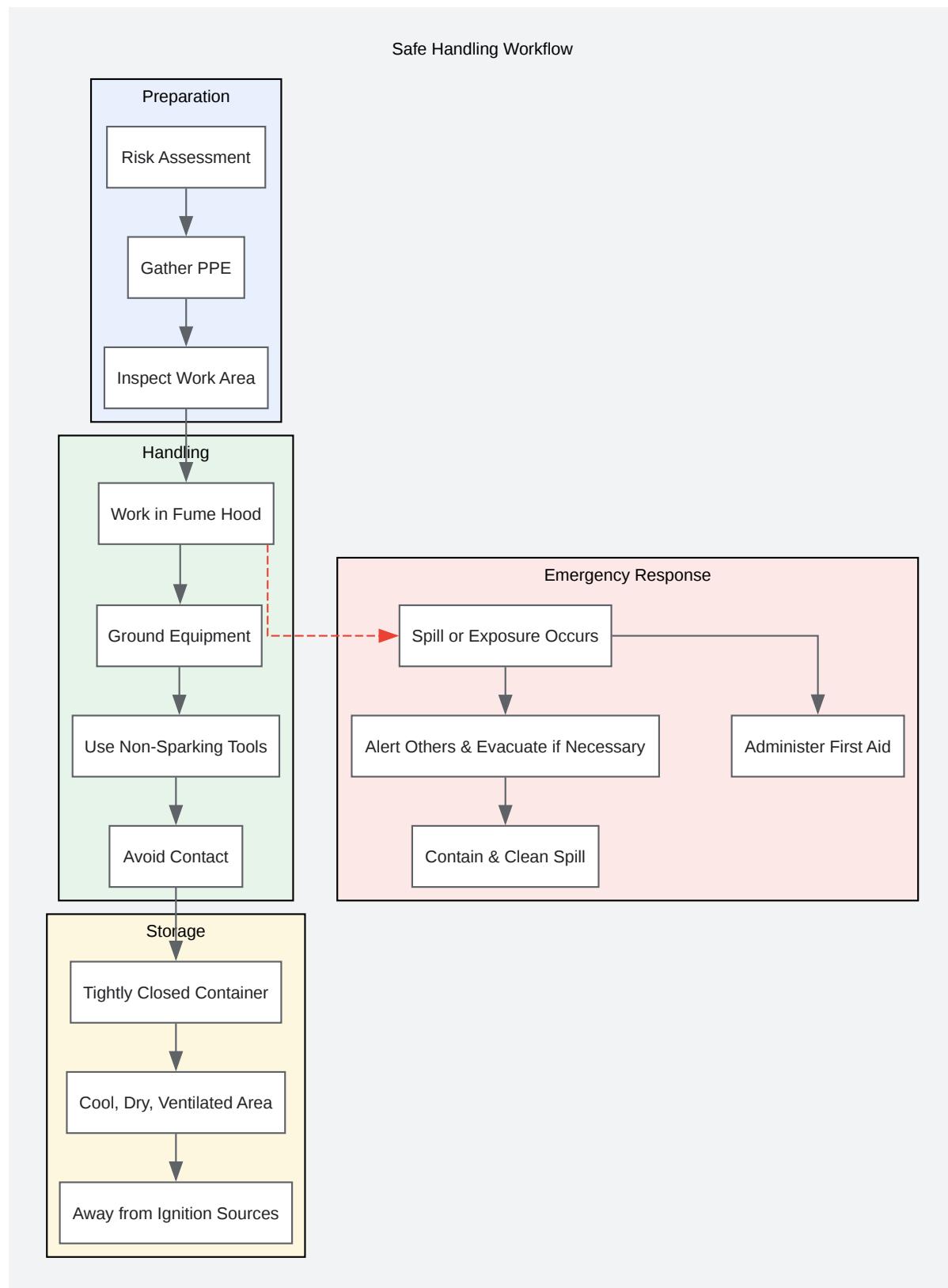
- Waste Segregation and Collection:
 - Collect all waste containing **Cyclopropylboronic acid pinacol ester** in designated, clearly labeled, and sealable containers.[4]
 - Label waste containers as "Hazardous Waste" and include the full chemical name.[4]
 - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.[6]
- Disposal of Contaminated Materials:

- Contaminated solid waste such as gloves, bench paper, and absorbent materials should be placed in a sealed, labeled hazardous waste container.[4]
- Liquid waste, including the chemical itself and any rinsates from decontamination, should be collected in a compatible, sealed container labeled as hazardous waste.

- Final Disposal:
 - Waste material must be disposed of in accordance with national and local regulations.[5]
 - Do not dispose of down the drain or in regular trash.[1][4]
 - Arrange for pickup and disposal by a licensed hazardous waste disposal contractor.[1]

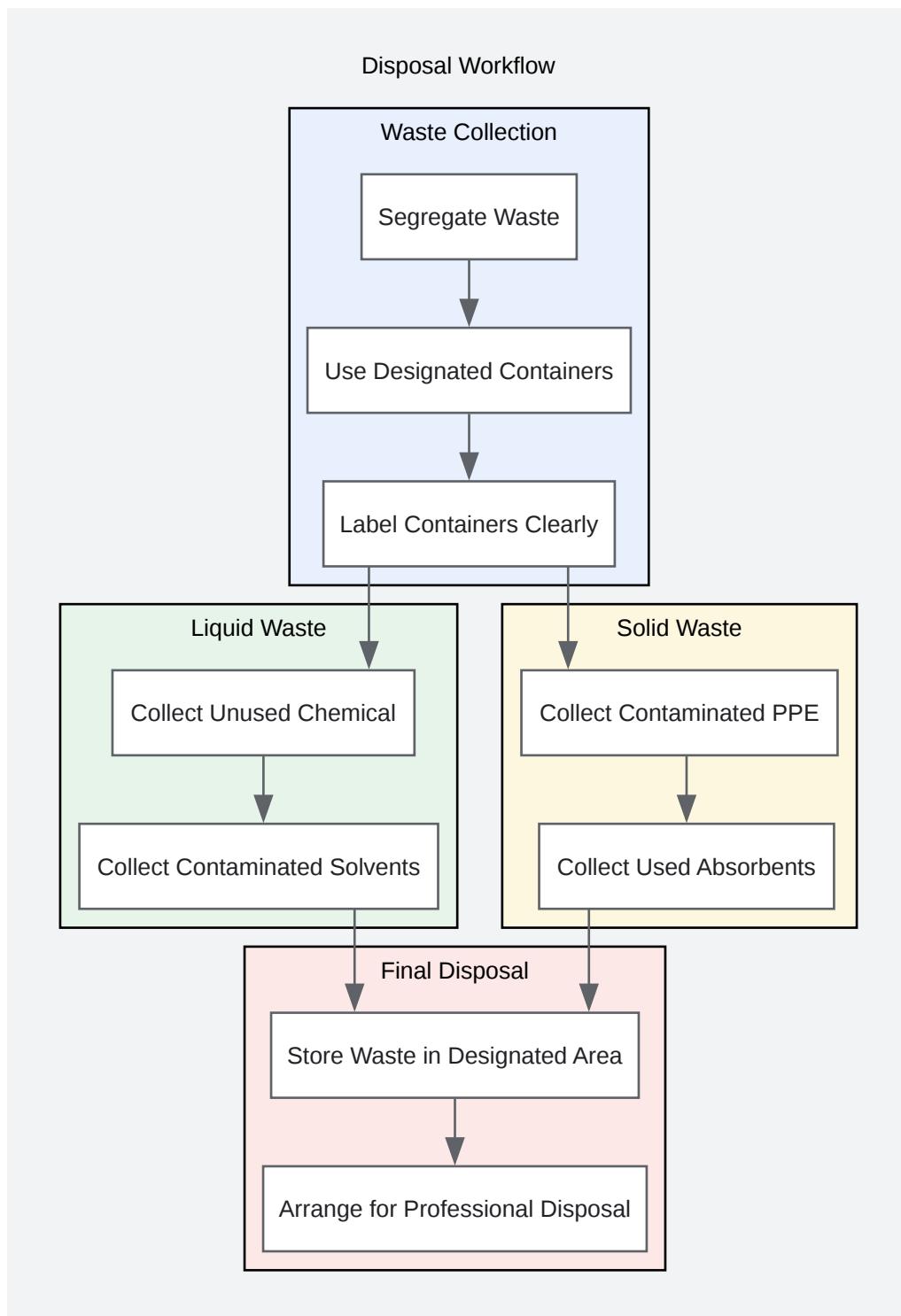
Mandatory Visualizations

The following diagrams illustrate the logical workflows for the safe handling and disposal of **Cyclopropylboronic acid pinacol ester**.



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Caption: Logical workflow for the safe handling of **Cyclopropylboronic acid pinacol ester**.



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Caption: Step-by-step disposal plan for **Cyclopropylboronic acid pinacol ester** waste.

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